

Technical Monograph: 2,2-Dichloropropanoyl Chloride

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2,2-Dichloropropanoyl chloride

CAS No.: 26073-26-7

Cat. No.: B1593599

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CAS: 26073-26-7 | Formula:

| MW: 161.41 g/mol [1]

Executive Summary

2,2-Dichloropropanoyl chloride (also known as

-dichloropropionyl chloride) is a highly reactive acyl halide intermediate used primarily in the synthesis of agrochemicals and pharmaceutical heterocycles.[2][3] Distinguished by the gem-dichloro motif at the

-position, this compound exhibits unique electrophilicity and steric properties compared to its monochlorinated analogs. This guide details its structural characteristics, synthesis protocols, and reactivity profiles for researchers in organic synthesis and drug development.[4]

Structural Analysis & Physicochemical Properties[4]

Chemical Structure

The molecule features a propanoyl chloride backbone with two chlorine atoms substituted at the C2 (

) position. This substitution pattern exerts a powerful inductive effect (

), significantly increasing the electrophilicity of the carbonyl carbon while simultaneously introducing steric bulk that modulates nucleophilic attack.

(Note: As a text-based generation, the standard connectivity is described: `ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">`

.)^{[1][5][6][7][8][9][10][11]}

Key Properties Table

Property	Value	Notes
CAS Number	26073-26-7	Distinct from 2-chloropropionyl chloride (7623-09-8)
Molecular Weight	161.41 g/mol	
Physical State	Liquid	Colorless to pale yellow; pungent odor
Density	1.406 g/mL	Estimated at 20°C [1]
Boiling Point	~115–135°C	Estimated (Acid boils at 185°C; Monochloro at 110°C)
Solubility	Reacts with water	Soluble in DCM, , THF, Toluene
Refractive Index		[1]

Synthesis & Production

Laboratory Scale Synthesis (Deoxychlorination)

The most reliable laboratory method involves the conversion of 2,2-dichloropropionic acid (Dalapon) using thionyl chloride (

).

This route is preferred for its high yield and ease of purification via distillation.

Reaction Scheme:

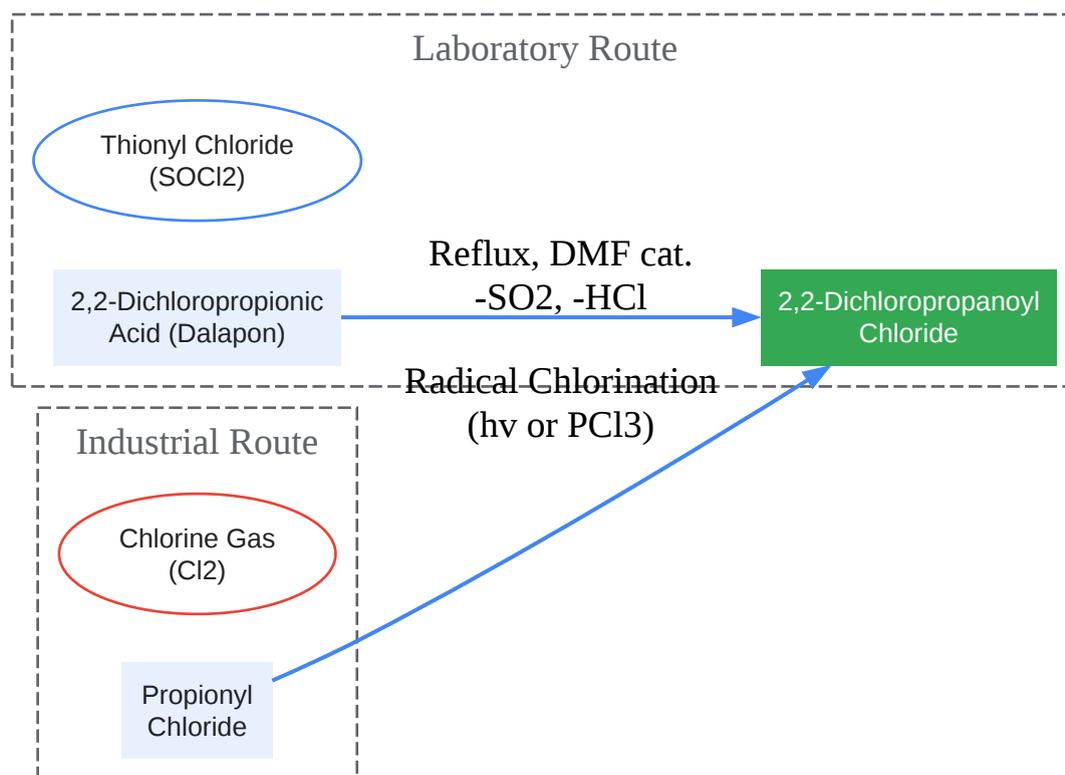
[4]

Protocol 1: Synthesis from Dalapon

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar, reflux condenser, and a drying tube (or line). Connect a gas trap to neutralize emissions.
- Reagents:
 - 2,2-Dichloropropionic acid (Dalapon): 0.1 mol (14.3 g)
 - Thionyl Chloride (): 0.15 mol (17.8 g) [1.5 eq]
 - DMF (Dimethylformamide): 2-3 drops (Catalyst)
- Procedure:
 - Charge the flask with Dalapon and DMF.
 - Add dropwise over 15 minutes at room temperature.
 - Heat the mixture slowly to 60°C, then reflux (approx. 80°C) for 2–3 hours until gas evolution ceases.
 - Purification: Distill the reaction mixture under reduced pressure (or atmospheric if stable) to isolate the acyl chloride.
- Yield: Typically 85–95%.

Industrial Route (Radical Chlorination)

Industrial production often utilizes the free-radical chlorination of propionyl chloride. This method requires careful control of stoichiometry and temperature to favor the gem-dichloro product over the 2,3-dichloro isomer.



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Figure 1: Comparative synthesis pathways for **2,2-dichloropropanoyl chloride**.

Reactivity & Applications

Mechanistic Reactivity

The 2,2-dichloro substitution creates a "push-pull" dynamic:

- **Electronic Activation:** The two chlorine atoms withdraw electron density (inductive effect), making the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.
- **Steric Shielding:** The bulky

group hinders the approach of large nucleophiles, often requiring higher temperatures or stronger bases compared to unsubstituted propionyl chloride.

Application in Heterocycle Synthesis

This compound is a potent building block for constructing sulfur- and nitrogen-containing heterocycles, such as 1,3-thiazinanes.[4]

Case Study: Thiazinane Synthesis Reaction with 3-aminopropane-1-thiol derivatives yields 1,3-thiazinan-4-ones. The gem-dichloro moiety is retained, serving as a functional handle for further derivatization or biological activity modulation [2].

Agrochemical Intermediates

As a derivative of Dalapon (a systemic herbicide), the chloride form is used to generate esters and amides that serve as pro-herbicides with improved lipophilicity for leaf cuticle penetration. [4]

Handling & Safety Protocols

Hazard Classification:

- Corrosive (Skin/Eye): Causes severe burns (Category 1B).
- Water Reactive: Reacts violently with water to release HCl gas.
- Acute Toxicity: Harmful if inhaled or swallowed.

Storage Requirements:

- Store under inert atmosphere (N₂ or Ar).
- Keep refrigerated (2–8°C) to minimize decomposition.
- Incompatible materials: Water, alcohols, strong bases, amines.[4]

Emergency Protocol:

- Skin Contact: Wash immediately with polyethylene glycol 400, then plenty of water.[4]
- Spill: Neutralize with sodium bicarbonate or lime; absorb with dry sand. Do NOT use water.

References

- ChemicalBook. (2023). **2,2-Dichloropropanoyl chloride** Product Properties (CAS 26073-26-7).[3][Link](#)
- MDPI. (2020). Chemistry of Substituted Thiazinanes and Their Derivatives. *Molecules*.[2][12][6][9][10][13][14][15][16][17][18] [Link](#)
- PubChem. (n.d.). 2,2-Dichloropropionic acid (Dalapon) Source Data. National Library of Medicine. [Link](#)
- ChemGuide. (2021). Reaction of Acyl Chlorides with Nucleophiles.[10][16][Link](#)

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Sources

- 1. Propanoyl chloride, 2,2-dichloro- (CAS 26073-26-7) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 2. 2-Chloropropionyl Chloride|CAS 7623-09-8|Supplier [benchchem.com]
- 3. CAS 26073-26-7: 2,2-dichloropropanoyl chloride [cymitquimica.com]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. 1,1,3,3-Tetramethyldisiloxane | 3277-26-7 [chemicalbook.com]
- 7. Thieme E-Books & E-Journals [thieme-connect.de]
- 8. CN101633614B - Synthesis method of D-(+)-2-chloropropionyl chloride - Google Patents [patents.google.com]

- [9. 2,2-Dichloropropionic acid - Wikipedia \[en.wikipedia.org\]](#)
- [10. chemguide.co.uk \[chemguide.co.uk\]](#)
- [11. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [12. Amine to Amide \(via Acid Chloride\) - Common Conditions \[commonorganicchemistry.com\]](#)
- [13. youtube.com \[youtube.com\]](#)
- [14. angenesci.com \[angenesci.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. 2,2-Dichloropropanoyl Chloride|CAS 26073-26-7 \[benchchem.com\]](#)
- [17. Dalapon | C3H4Cl2O2 | CID 6418 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [18. Chinese Manufacturer Supply 1,1,3,3-Tetramethyldisiloxane 3277-26-7 On Stock with Competitive Price \[chiyasilicon.com\]](#)
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